

Technical Guide: Physicochemical Properties of 2-Methylpentanamide

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For the attention of: Researchers, scientists, and professionals in drug development.

Subject: An in-depth analysis of the melting and boiling points of **2-Methylpentanamide** (CAS 6941-49-7), including detailed experimental methodologies.

Introduction

2-Methylpentanamide, also known as 2-methylvaleramide, is a primary amide with the chemical formula C₆H₁₃NO. A thorough understanding of its fundamental physicochemical properties, such as its melting and boiling points, is crucial for its application in research and development, particularly in areas like solvent selection, reaction condition optimization, and material characterization. This document provides available data on these properties and outlines the standard experimental procedures for their determination.

Quantitative Data

The physical properties of **2-Methylpentanamide** are summarized in the table below. It is important to note that while a boiling point has been reported, an experimentally determined melting point is not readily available in the surveyed scientific literature.



Property	Value	Source
IUPAC Name	2-methylpentanamide	PubChem[1]
Synonyms	2-Methylvaleramide	PubChem[1]
CAS Number	6941-49-7	PubChem[1]
Molecular Formula	C ₆ H ₁₃ NO	PubChem[1]
Molecular Weight	115.17 g/mol	PubChem[1]
Boiling Point	245.2 °C at 760 mmHg	Molbase
Melting Point	Data not available	

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid amide like **2-Methylpentanamide**.

Melting Point Determination

A precise melting point is a key indicator of a compound's purity. The procedure described here utilizes a Mel-Temp apparatus, a common instrument in organic chemistry laboratories.

Methodology:

- Sample Preparation: A small, dry sample of 2-Methylpentanamide is finely crushed into a
 powder. The open end of a capillary tube is pressed into the powder. The tube is then
 inverted and gently tapped on a hard surface to pack the solid into the closed end, achieving
 a sample height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is placed into the sample holder of the Mel-Temp apparatus.
- Heating and Observation: The apparatus is switched on, and the heating rate is adjusted. An
 initial rapid heating can be employed to determine an approximate melting range. For an
 accurate measurement, a second, fresh sample is heated rapidly to about 15-20°C below the



approximate melting point. The heating rate is then reduced to a slow and steady 1-2°C per minute.

 Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure compound, this range is typically narrow.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The Thiele tube method is a convenient and widely used technique for determining the boiling point of small quantities of a liquid.

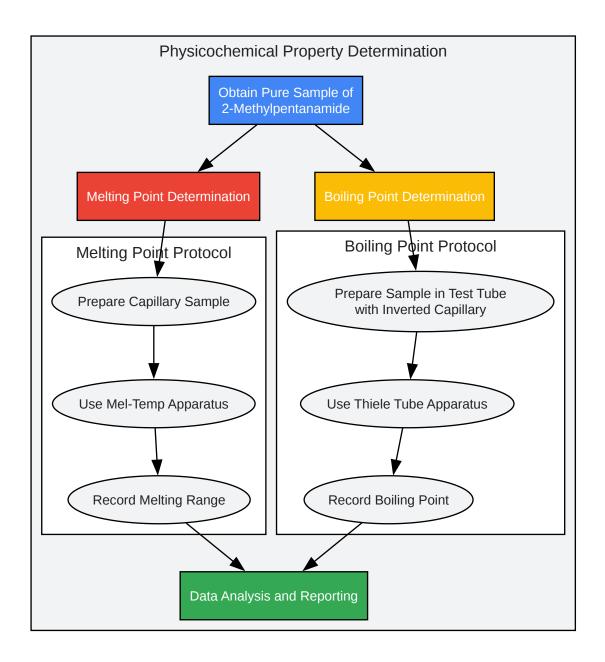
Methodology:

- Sample Preparation: A small volume (a few milliliters) of **2-Methylpentanamide** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed (open end down) into the test tube containing the sample.
- Apparatus Setup: The test tube assembly is attached to a thermometer using a rubber band or a wire. The entire assembly is then clamped inside a Thiele tube containing a high-boiling point liquid (such as mineral oil or silicone oil), ensuring the sample is below the oil level.
- Heating and Observation: The side arm of the Thiele tube is gently heated with a Bunsen burner or a microburner. The design of the tube facilitates the circulation of the oil, ensuring uniform heating. As the temperature rises, air trapped in the capillary tube will bubble out.
- Data Recording: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed. As the apparatus cools, the bubbling will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure. The atmospheric pressure should be recorded alongside the boiling point.

Visualized Experimental Workflow



The logical flow of the experimental determination of the physicochemical properties of **2-Methylpentanamide** is illustrated below.



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Caption: Workflow for determining the melting and boiling points of **2-Methylpentanamide**.

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References

- 1. 2-Methylvaleramide | C6H13NO | CID 97770 PubChem [pubchem.ncbi.nlm.nih.gov]
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